

Technical Guide: Safety and Handling of 2-Bromo-5-(methylsulfonyl)pyridine

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Compound of Interest

Compound Name: 2-Bromo-5-(methylsulfonyl)pyridine


Cat. No.: B1277463

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory setting. A comprehensive Safety Data Sheet (SDS) for **2-Bromo-5-(methylsulfonyl)pyridine** (CAS No. 343262-51-1) was not publicly available at the time of writing. The information herein is compiled from supplier product pages, data from structurally similar compounds, and general principles of laboratory safety. It is not a substitute for a manufacturer-provided SDS. A thorough risk assessment should be conducted before handling this chemical.

Chemical Identification

Identifier	Value
Chemical Name	2-Bromo-5-(methylsulfonyl)pyridine
Synonyms	2-Bromo-5-(methanesulfonyl)pyridine, 5-Methylsulfonyl-2-bromopyridine
CAS Number	343262-51-1[1]
Molecular Formula	C ₆ H ₆ BrNO ₂ S[1]
Molecular Weight	236.09 g/mol [1]
Structure	 alt text

Hazard Identification

This compound is classified as hazardous. The primary known hazard is acute oral toxicity.[2]

GHS Classification:

Hazard Class	Category
Acute Toxicity, Oral	Category 4

GHS Label Elements:

Pictogram	Signal Word	Hazard Statement
Warning	H302: Harmful if swallowed[2]	

Potential Hazards (inferred from related compounds):

- Skin Irritation: Similar brominated and sulfonyl-containing aromatic compounds can cause skin irritation.

- Eye Irritation: May cause serious eye irritation.
- Respiratory Tract Irritation: Inhalation of dust may cause respiratory irritation.

First-Aid Measures

Immediate medical attention is recommended in case of exposure.

Exposure Route	First-Aid Protocol
Ingestion	If swallowed, call a poison control center or doctor immediately for treatment advice. Have the person sip a glass of water if able to swallow. Do not induce vomiting unless told to do so by a poison control center or doctor. Do not give anything by mouth to an unconscious person.
Inhalation	Move the person to fresh air. If the person is not breathing, call 911 or an ambulance, then give artificial respiration, preferably by mouth-to-mouth, if possible. Call a poison control center or doctor for further treatment advice.
Skin Contact	Take off contaminated clothing. Rinse skin immediately with plenty of water for 15-20 minutes. Call a poison control center or doctor for treatment advice.
Eye Contact	Hold eye open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing the eye. Call a poison control center or doctor for treatment advice.

Fire-Fighting Measures

Parameter	Information
Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	Emits toxic fumes under fire conditions, including carbon oxides, nitrogen oxides, sulfur oxides, and hydrogen bromide.
Fire-Fighting Equipment	Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

Step	Protocol
Personal Precautions	Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. For larger spills or in enclosed spaces, a respirator may be necessary. Ensure adequate ventilation.
Containment	Sweep up the spilled solid material, avoiding dust generation.
Clean-up	Place the collected material into a sealed, labeled container for hazardous waste disposal.
Environmental Precautions	Prevent the material from entering drains or waterways.

Handling and Storage

Aspect	Protocol
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents.

Exposure Controls and Personal Protection

Control	Specification
Engineering Controls	Work in a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	If dust is generated and engineering controls are not sufficient, use a NIOSH-approved particulate respirator.

Physical and Chemical Properties

Property	Value
Appearance	Solid (form may vary)
Odor	No data available
Melting Point	No data available
Boiling Point	No data available
Solubility	No data available
Flash Point	Not applicable (combustible solid)[2]

Stability and Reactivity

Parameter	Information
Reactivity	No specific data available.
Chemical Stability	Stable under recommended storage conditions.
Incompatible Materials	Strong oxidizing agents.
Hazardous Decomposition Products	Carbon oxides, nitrogen oxides, sulfur oxides, hydrogen bromide.

Toxicological Information

Endpoint	Value
Acute Oral Toxicity	Category 4 (Harmful if swallowed)[2]
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Skin Corrosion/Irritation	No data available
Serious Eye Damage/Irritation	No data available
Carcinogenicity	No data available

Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable local, state, and federal regulations. Do not allow it to enter the sewer system.

Experimental Protocols

Note: No specific experimental protocols involving **2-Bromo-5-(methylsulfonyl)pyridine** were found in the publicly available literature. The following are general best-practice protocols for handling a hazardous solid chemical in a research setting.

Protocol 1: Weighing and Dispensing

- Preparation:
 - Ensure the chemical fume hood is operational and the work area is clean and uncluttered.
 - Don the appropriate PPE: lab coat, chemical safety goggles, and nitrile gloves.
 - Designate a specific area within the fume hood for weighing.
- Procedure:
 - Place a calibrated analytical balance inside the fume hood.
 - Use a clean, tared weigh boat or container.
 - Carefully open the stock container of **2-Bromo-5-(methylsulfonyl)pyridine**.
 - Using a clean spatula, transfer the desired amount of the solid to the weigh boat. Avoid generating dust.
 - Securely close the stock container.
 - Record the weight and proceed with the experimental use of the weighed compound.
- Clean-up:

- Carefully clean the spatula and any contaminated surfaces within the fume hood with an appropriate solvent and then soap and water.
- Dispose of any contaminated materials (e.g., weigh boat, gloves) in the designated hazardous waste container.
- Wash hands thoroughly after completing the task.

Visualizations



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Caption: General workflow for responding to a chemical spill in a laboratory setting.

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References

- 1. 2-Bromo-5-(methanesulfonyl)pyridine | 343262-51-1 [sigmaaldrich.com]
- 2. 2-Bromo-5-(methanesulfonyl)pyridine AldrichCPR 343262-51-1 [sigmaaldrich.com]
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